

0990CL stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 0990CL

Cat. No.: B1663892

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Application Notes and Protocols for 0990CL

Audience: Researchers, scientists, and drug development professionals.

Introduction: **0990CL** is a chemical compound identified as an inhibitor of heterotrimeric Gαi subunits[1][2]. Its chemical name is (4-Phenyl-quinazolin-2-yl)-(4,6,6-trimethyl-1,6-dihydropyrimidin-2-yl)-amine[1][2]. As an inhibitor, **0990CL** directly interacts with Gαi, making it a valuable tool for studying G protein-coupled receptor (GPCR) signaling pathways. Specifically, it has been shown to block the α2-adrenergic receptor-mediated regulation of cyclic AMP (cAMP)[1]. These application notes provide detailed protocols for the preparation and storage of **0990CL** stock solutions for research purposes.

Compound Data and Storage Summary

The following table summarizes the key quantitative and qualitative data for **0990CL**.

Parameter	Value	Reference
IUPAC Name	(4-Phenyl-quinazolin-2-yl)- (4,6,6-trimethyl-1,6-dihydro- pyrimidin-2-yl)-amine	
CAS Number	511514-03-7	
Molecular Formula	C21H21N5	
Molecular Weight	343.42 g/mol	
Purity	≥ 98% (via HPLC)	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Short-Term Storage	Dry, dark, at 0-4°C (days to weeks)	
Long-Term Storage	-20°C (months to years)	

Protocols

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **0990CL** in Dimethyl Sulfoxide (DMSO).

Materials:

- **0990CL** solid powder (MW: 343.42 g/mol)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, positive displacement pipette with appropriate tips

- Vortex mixer

Calculation: To prepare a 10 mM stock solution, the required mass of **0990CL** must be calculated.

- Formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL of 10 mM stock:
 - $\text{Mass} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (343.42 \text{ g/mol}) = 0.0034342 \text{ g} = 3.43 \text{ mg}$

Procedure:

- Weighing: Carefully weigh out 3.43 mg of **0990CL** powder on an analytical balance and transfer it to a sterile vial.
- Solvent Addition: Using a calibrated pipette, add 1.0 mL of anhydrous DMSO to the vial containing the **0990CL** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquotting: Dispense the solution into smaller, single-use aliquots in sterile, light-protected (amber) microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light degradation.
- Labeling: Clearly label each aliquot with the compound name (**0990CL**), concentration (10 mM), solvent (DMSO), and preparation date.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **0990CL** compound.

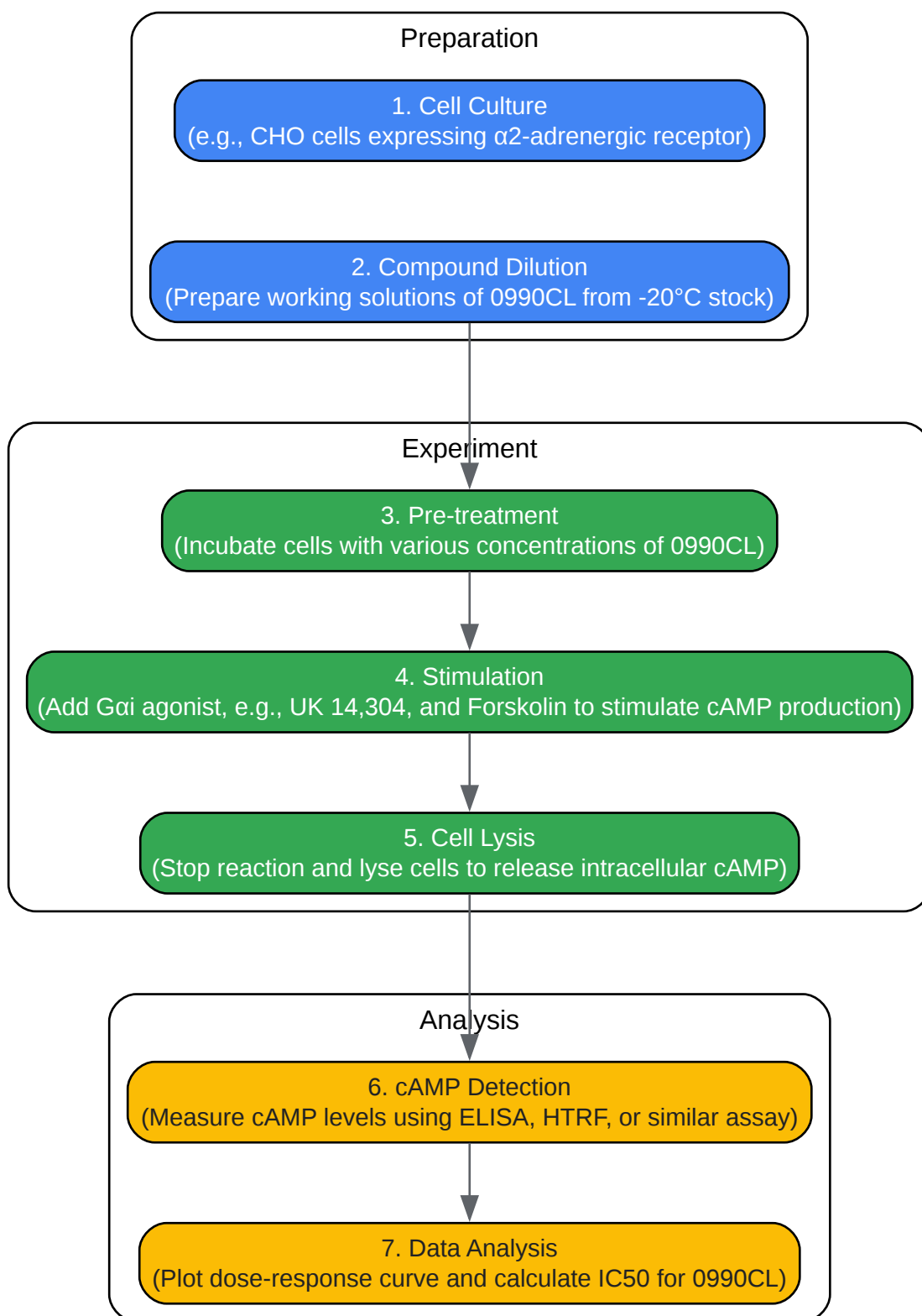
- Solid Compound: The solid powder should be stored in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), -20°C is optimal.

- Stock Solution:
 - Long-Term: Store the DMSO stock solution aliquots at -20°C for long-term use (months to years).
 - Short-Term: For frequent use, an aliquot can be stored at 4°C for a few days, protected from light.
 - Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. It is standard procedure to use single-use aliquots.

Experimental Workflow and Visualization

Example Experimental Workflow: cAMP Inhibition Assay

This workflow outlines a typical cell-based assay to validate the inhibitory activity of **0990CL** on G α i-coupled receptor signaling.

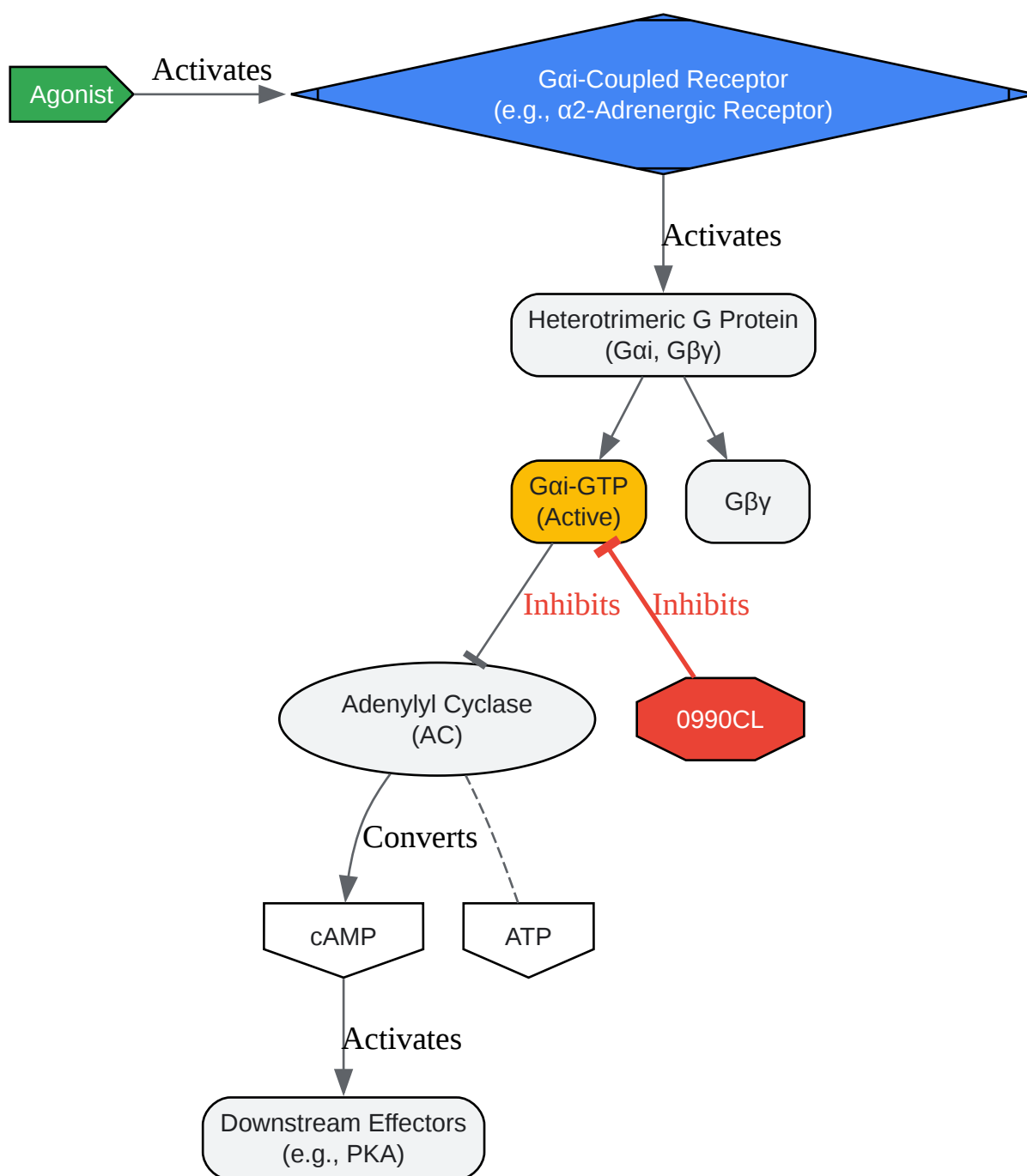


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Caption: Workflow for a cAMP inhibition assay.

G α i Signaling Pathway Inhibited by 0990CL

0990CL inhibits the G α i subunit of the heterotrimeric G protein. This action prevents the G α i-mediated inhibition of adenylyl cyclase, thereby affecting downstream cAMP levels and related cellular processes.



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Caption: Gai signaling pathway and the inhibitory action of **0990CL**.

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References

- 1. 0990CL | CAS 511514-03-7 | Sun-shinechem [sun-shinechem.com]
- 2. 0990CL CAS: 511514-03-7 [aobious.com]
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Phone: (601) 213-4426

Email: info@benchchem.com